

5-Chloro-2-(hydroxymethyl)phenol: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: 5-Chloro-2-(hydroxymethyl)phenol

CAS No.: 64917-81-3

Cat. No.: B3055468

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CAS Registry Number: 64917-81-3 (Specific Isomer) | Related CAS: 5330-38-1 (4-Chloro isomer often used as proxy) Synonyms: 5-Chloro-2-hydroxybenzyl alcohol; 2-Hydroxy-5-chlorobenzyl alcohol Chemical Family: Halogenated Phenolic Benzyl Alcohols

Executive Summary & Chemical Identity

This technical guide provides a rigorous safety and handling framework for **5-Chloro-2-(hydroxymethyl)phenol**, a bifunctional intermediate used in the synthesis of agrochemicals (e.g., herbicide metabolites), pharmaceutical building blocks, and phenolic resins.

Researchers must distinguish between positional isomers. While **5-chloro-2-(hydroxymethyl)phenol** (Cl para to the hydroxymethyl group) is the specific target, safety data is often extrapolated from its structural isomer 4-chloro-2-(hydroxymethyl)phenol (CAS 5330-38-1). Both compounds share identical functional groups and exhibit similar toxicological profiles, primarily characterized by significant mucosal irritation and potential skin sensitization.

Chemical Structure & Properties Table

Property	Data	Relevance to Safety
Molecular Formula	C ₇ H ₇ ClO ₂	Precursor to chlorinated quinone methides (reactive).
Molecular Weight	158.58 g/mol	Moderate volatility; dust hazard predominates.
Physical State	Crystalline Solid (White/Beige)	Particulate inhalation is the primary exposure vector.
Melting Point	86–94 °C	Solid at room temp; melt processing requires fume extraction.
Solubility	Low in water; Soluble in alcohols/organic solvents	Lipophilic nature facilitates skin absorption.
Acidity (pKa)	~9.5 (Phenolic OH)	Incompatible with strong bases; forms phenolate salts.

Hazard Identification & Toxicology (GHS)

Based on data from the closely related isomer (CAS 5330-38-1) and functional group analysis, this compound is classified as an Irritant and Potential Sensitizer.

GHS Classification

- Skin Corrosion/Irritation: Category 2 (H315)[1][2]
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation) (H335)
- Skin Sensitization: Category 1 (H317) - Watchlist

Toxicological Mechanisms

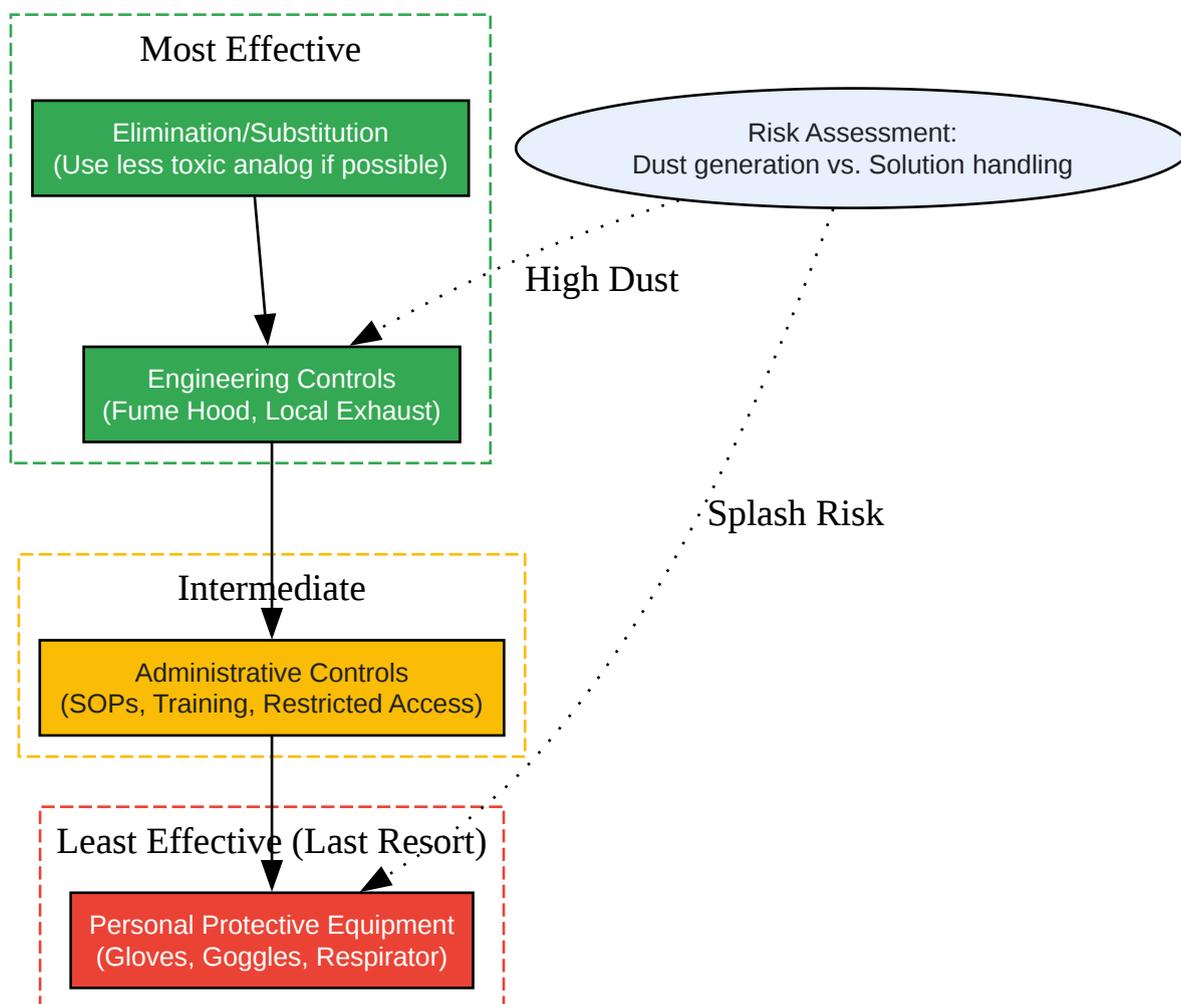
- **Local Irritation:** The phenolic hydroxyl group is weakly acidic, capable of denaturing proteins upon contact with mucous membranes.
- **Reactive Intermediates:** Under metabolic or thermal oxidation, the benzyl alcohol moiety can oxidize to the corresponding aldehyde (5-chloro-2-hydroxybenzaldehyde) or dehydrate to form a quinone methide. Quinone methides are highly electrophilic Michael acceptors that can alkylate DNA or proteins, leading to cytotoxicity or sensitization.
- **Systemic Effects:** Chlorinated phenols are generally lipophilic, allowing them to cross the stratum corneum. While acute systemic toxicity data is limited, structural analogs suggest potential for liver/kidney burden if ingested in quantity.

Risk Assessment & Engineering Controls

Effective safety relies on a "Hierarchy of Controls" approach. Do not rely solely on PPE.

Control Hierarchy Diagram

The following diagram illustrates the decision logic for implementing safety barriers, prioritized by effectiveness.



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Caption: Hierarchy of Controls for handling **5-Chloro-2-(hydroxymethyl)phenol**. Engineering controls are mandatory for solid handling.

Specific Engineering Protocols

- **Solid Handling:** Weighing and transfer must be performed inside a certified chemical fume hood or a powder containment balance enclosure. Face velocity should be maintained at 0.5 m/s (100 fpm).
- **Solution Preparation:** Once dissolved, the vapor pressure is relatively low, but the solution should still be handled within a hood to prevent inhalation of solvent vapors or aerosols.

- **Static Control:** Dry phenolic powders can generate static charge. Use anti-static weighing boats and ground equipment if handling >100g to prevent dust explosions (though risk is low for small-scale research).

Personal Protective Equipment (PPE) Matrix

Selection of PPE must be based on permeation resistance to the specific chemical and its solvent carrier.

Protection Type	Recommendation	Technical Rationale
Hand Protection	Nitrile Rubber (0.11 mm min)	Phenols can penetrate latex. Nitrile offers >480 min breakthrough for solids. If dissolved in DCM or Acetone, use Silver Shield/Laminate gloves.
Eye Protection	Chemical Safety Goggles	Safety glasses are insufficient for powders that can drift. Goggles seal the eyes against corrosive dust.
Respiratory	N95/P100 (if outside hood)	Only required if engineering controls fail or for spill cleanup. Full-face respirator recommended for large spills.
Body Protection	Lab Coat (Cotton/Poly)	Standard protection. For scale-up (>1kg), use Tyvek coveralls to prevent dust accumulation on clothing.

Handling, Storage & Stability

Stability Profile

- **Oxidation Sensitivity:** The hydroxymethyl group is susceptible to oxidation. Prolonged exposure to air may degrade the compound to the aldehyde or acid.

- Thermal Instability: Avoid temperatures $>50^{\circ}\text{C}$ during storage.
- Incompatibilities:
 - Strong Oxidizing Agents: Reaction may be vigorous/exothermic.
 - Acid Chlorides/Anhydrides: Will react with both hydroxyl groups.
 - Strong Bases: Will deprotonate the phenol, increasing water solubility but potentially altering reactivity.

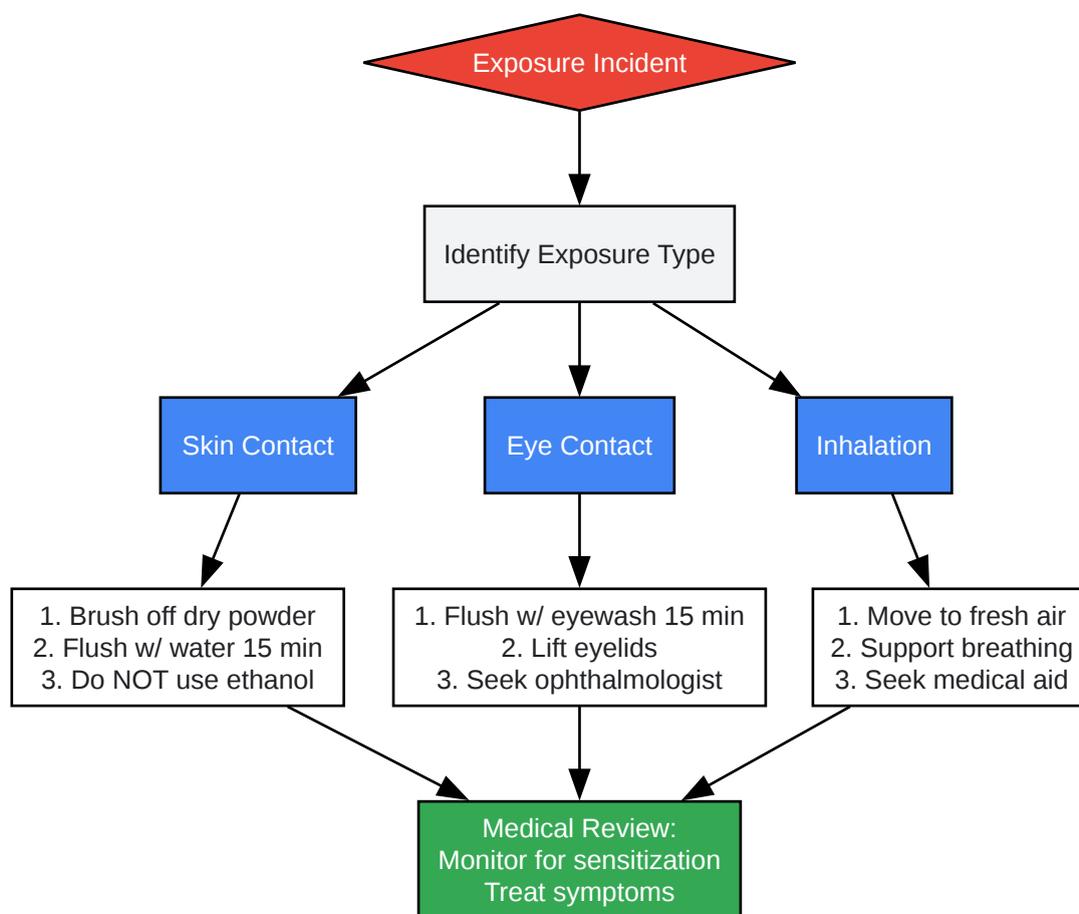
Storage Protocol

- Container: Amber glass vials (to minimize light degradation) with Teflon-lined caps.
- Atmosphere: Store under inert gas (Nitrogen or Argon) if storing for >30 days to prevent oxidation.
- Temperature: Refrigeration ($2-8^{\circ}\text{C}$) is recommended to maximize shelf life, though room temperature is acceptable for short-term storage.
- Segregation: Store away from oxidizers and strong bases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Emergency Response & Waste Disposal

Emergency Response Workflow

The following decision tree outlines immediate actions for exposure incidents.



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Caption: Immediate First Aid Protocols. Note: Ethanol increases skin absorption of phenols and should be avoided for washing.

Spill Cleanup (Small Scale < 100g)

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don nitrile gloves, goggles, and an N95 respirator.
- Containment: If solid, cover with wet paper towels to prevent dust dispersal. If liquid, absorb with vermiculite or sand.
- Neutralization: No specific neutralization required; wash area with soapy water after removal.
- Disposal: Collect in a sealed container labeled "Hazardous Waste: Toxic Organic Solid."

Waste Disposal[1][2][3][5]

- Classification: Hazardous Chemical Waste.
- Method: Incineration is the preferred method. The compound contains chlorine, so it must be incinerated in a facility equipped with a scrubber to handle Hydrogen Chloride (HCl) emissions.
- Compliance: Do NOT dispose of down the drain. Comply with 40 CFR 261 (USA) or local hazardous waste regulations.

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